

Refining protocols for PDE5-IN-6c cell permeability assays

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Compound of Interest

Compound Name: PDE5-IN-6c

Cat. No.: B609880

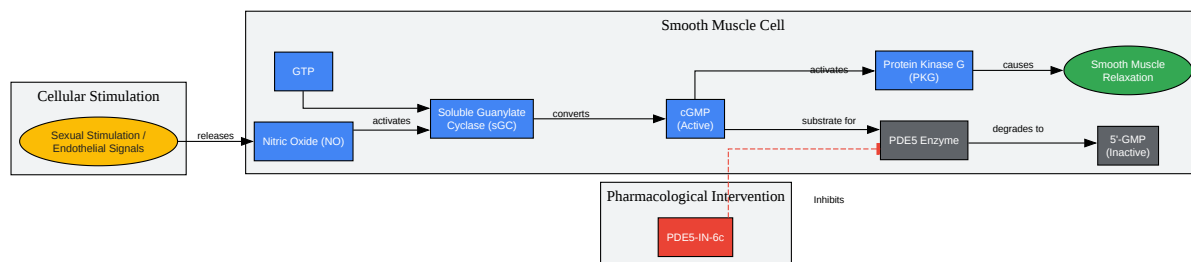
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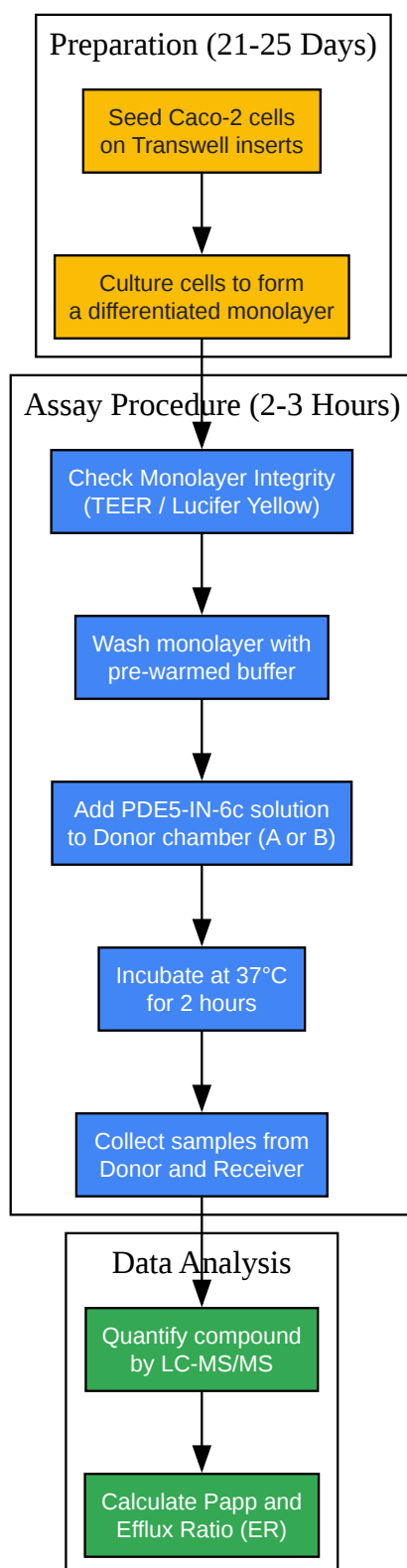
Technical Support Center: PDE5-IN-6c Permeability Assays

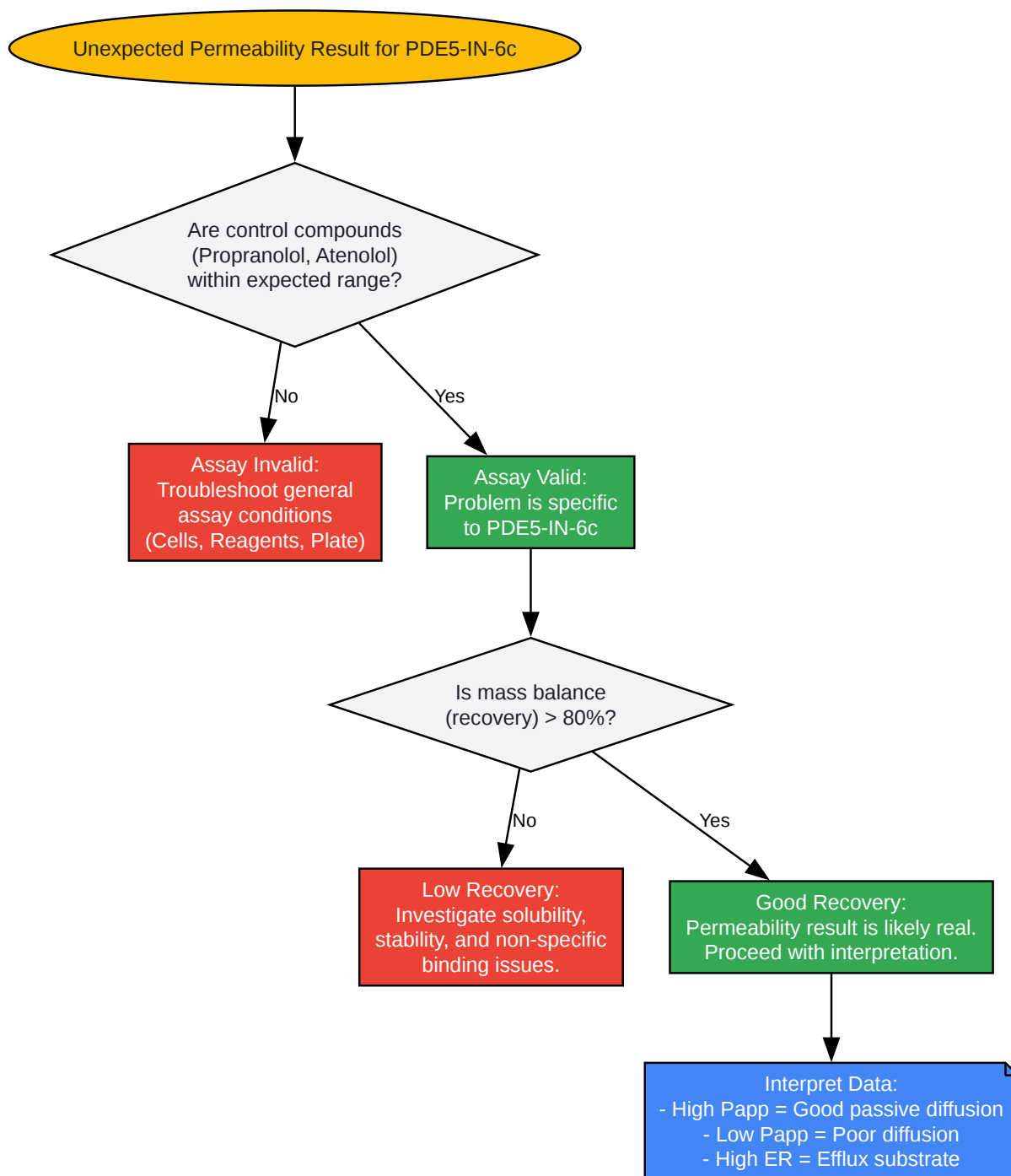
This technical support center provides researchers, scientists, and drug development professionals with detailed protocols, troubleshooting guides, and frequently asked questions for refining cell permeability assays for the novel phosphodiesterase 5 (PDE5) inhibitor, **PDE5-IN-6c**.

Understanding the Mechanism: The NO/cGMP Signaling Pathway

PDE5 inhibitors like **PDE5-IN-6c** exert their effects by modulating the nitric oxide (NO)/cyclic guanosine monophosphate (cGMP) signaling pathway.^{[1][2][3][4]} Understanding this pathway is crucial for interpreting experimental results. The enzyme PDE5 is responsible for the degradation of cGMP.^[1] By inhibiting PDE5, these compounds increase intracellular cGMP levels, leading to smooth muscle relaxation and vasodilation.







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